

# Application Notes and Protocols for Generating Citrocin-Resistant Escherichia coli Strains

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## Compound of Interest

Compound Name: *Citrocin*  
Cat. No.: B15566949

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## Introduction

**Citrocin** is a lasso peptide with antimicrobial properties that functions by inhibiting bacterial RNA polymerase.[1] Understanding the mechanisms by which Escherichia coli develops resistance to this compound is crucial for the development of new antimicrobial strategies and for assessing the long-term viability of **Citrocin** as a therapeutic agent. This document provides a detailed protocol for the generation and characterization of **Citrocin**-resistant E. coli strains in a laboratory setting. The primary mechanism of resistance to **Citrocin** in E. coli has been identified as mutations in the sbmA gene, which encodes an inner membrane transport protein responsible for **Citrocin** uptake.[1][2]

## Data Presentation

Table 1: Minimum Inhibitory Concentration (MIC) of **Citrocin** against E. coli

E. coli Strain	MIC Range ( $\mu\text{M}$ )	Reference
Various Strains	16 - 125	[1][3]
Enterohemorrhagic E. coli (EHEC) O157:H7	16	[3]

Table 2: Expected Outcomes of Resistance Induction

Parameter	Expected Result
Fold change in MIC	>4-fold increase compared to the parental strain
sbmA gene sequence	Presence of mutations (insertions, deletions, or point mutations) leading to a non-functional or altered protein

## Experimental Protocols

### Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) of Citrocin

This protocol outlines the determination of the MIC of **Citrocin** against a susceptible E. coli strain (e.g., E. coli K-12 MG1655 or BW25113) using the broth microdilution method.

Materials:

- E. coli strain (e.g., K-12 MG1655)
- Luria-Bertani (LB) broth
- **Citrocin**
- Sterile 96-well microtiter plates
- Spectrophotometer
- Shaking incubator

#### Procedure:

- Prepare **Citrocin** Stock Solution: Prepare a stock solution of **Citrocin** in sterile water or a suitable buffer. The concentration should be at least 10 times the highest concentration to be tested.
- Prepare Bacterial Inoculum: Inoculate a single colony of E. coli into 5 mL of LB broth and incubate overnight at 37°C with shaking. The next day, dilute the overnight culture in fresh LB broth to achieve a starting optical density at 600 nm (OD600) of approximately 0.05.
- Serial Dilution of **Citrocin**: In a 96-well plate, perform a two-fold serial dilution of the **Citrocin** stock solution in LB broth to achieve a range of concentrations (e.g., from 250 µM down to 0.49 µM). Include a well with no **Citrocin** as a positive control for bacterial growth and a well with media only as a negative control.
- Inoculation: Add the diluted bacterial culture to each well of the 96-well plate, resulting in a final bacterial concentration of approximately  $5 \times 10^5$  CFU/mL.
- Incubation: Incubate the plate at 37°C for 18-24 hours with shaking.
- Determine MIC: The MIC is the lowest concentration of **Citrocin** that completely inhibits visible growth of E. coli. This can be assessed visually or by measuring the OD600 of each well.

## Protocol 2: Generation of **Citrocin**-Resistant E. coli Strains by Gradient Plate Method

This method facilitates the selection of spontaneous mutants with increased resistance to **Citrocin**.

#### Materials:

- E. coli strain (parental susceptible strain)
- LB agar
- **Citrocin**

- Sterile petri dishes
- Sterile spreader

Procedure:

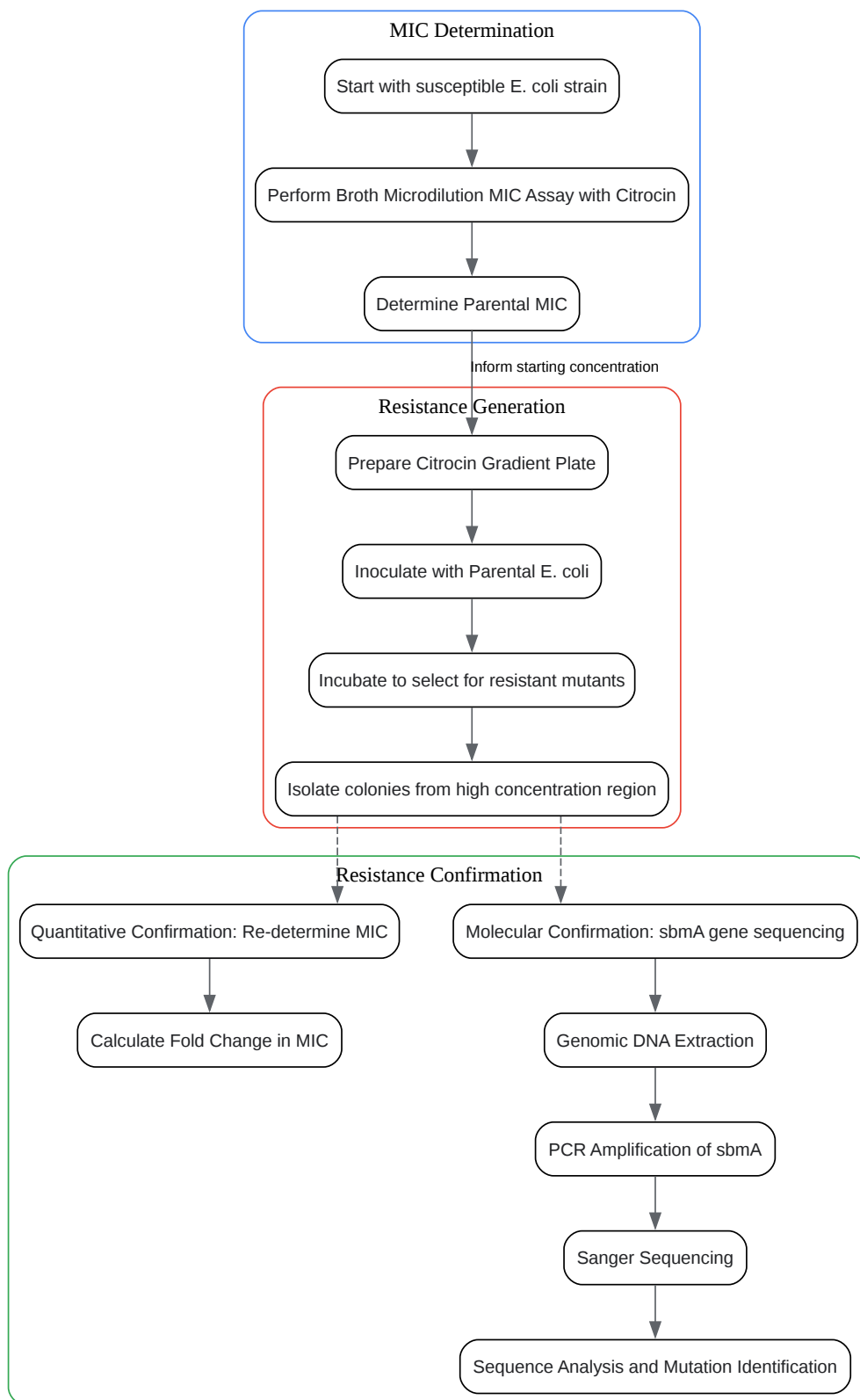
- Prepare Bottom Agar Layer: Melt LB agar and pour approximately 10 mL into a sterile petri dish. Allow it to solidify with the plate tilted at an angle (e.g., by propping one side on a sterile pipette tip) to create a wedge.
- Prepare Top Agar Layer: Melt another 10 mL of LB agar and cool to approximately 45-50°C. Add **Citrocin** to a final concentration that is 2-4 times the MIC of the parental strain.
- Pour Top Agar Layer: Place the petri dish with the solidified agar wedge on a level surface and pour the **Citrocin**-containing agar over the top. Allow it to solidify completely. This creates a concentration gradient of **Citrocin** across the plate.
- Inoculate with E. coli: Prepare a liquid culture of the parental E. coli strain. Spread 100-200  $\mu$ L of the culture evenly over the entire surface of the gradient plate.
- Incubation: Incubate the plate at 37°C for 24-48 hours.
- Select Resistant Colonies: Observe for colony growth. Colonies growing in the higher concentration region of the gradient are likely to be resistant mutants.
- Isolate and Purify: Pick individual colonies from the high-concentration end of the plate and streak them onto a fresh LB agar plate containing a high concentration of **Citrocin** (e.g., 2-4 times the parental MIC) to isolate pure resistant clones.

## Protocol 3: Confirmation of Citrocin Resistance

### 1. Quantitative Confirmation by MIC Determination:

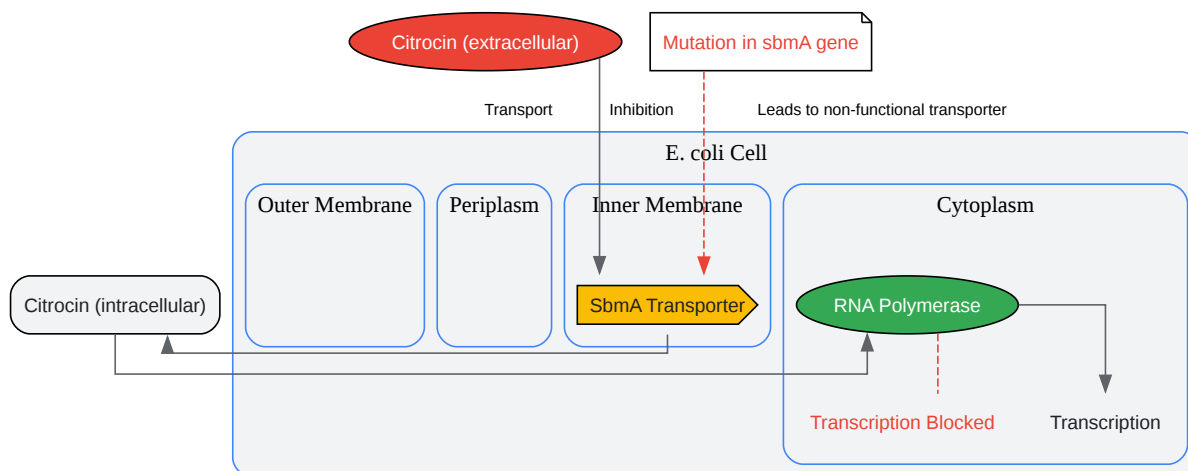
- Perform the MIC determination protocol (Protocol 1) on the isolated putative resistant strains and the parental strain in parallel.
- Calculate the fold change in MIC for the resistant strains compared to the parental strain. A fold change of  $\geq 4$  is a strong indicator of resistance.





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Caption: Experimental workflow for generating and confirming **Citrocin**-resistant E. coli.



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Caption: Proposed signaling pathway for **Citrocin** action and resistance in *E. coli*.

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## References

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